

(4-Methoxycyclohexyl)methanol molecular structure and weight

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Compound of Interest

Compound Name: (4-Methoxycyclohexyl)methanol

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An In-Depth Technical Guide to **(4-Methoxycyclohexyl)methanol**: Molecular Structure, Properties, and Analysis

Introduction

(4-Methoxycyclohexyl)methanol is a saturated alicyclic alcohol characterized by a cyclohexane scaffold bearing two distinct functional groups: a primary alcohol ($-\text{CH}_2\text{OH}$) and a methoxy ether ($-\text{OCH}_3$). Its molecular formula is $\text{C}_8\text{H}_{16}\text{O}_2$ and it has a molecular weight of approximately 144.21 g/mol [1][2]. The 1,4-disubstitution pattern on the cyclohexane ring gives rise to stereoisomerism, a critical aspect of its chemistry. While not as extensively documented as some related compounds like 4-Methylcyclohexanemethanol (MCHM), its bifunctional nature—offering sites for both ether and alcohol chemistry—makes it a molecule of interest for researchers in organic synthesis, medicinal chemistry, and materials science. This guide provides a detailed examination of its molecular structure, physicochemical properties, and the analytical methodologies required for its definitive characterization.

Molecular Structure and Stereochemistry

The chemical identity and reactivity of **(4-Methoxycyclohexyl)methanol** are fundamentally dictated by its three-dimensional structure. Understanding its core scaffold and the spatial arrangement of its substituents is paramount for any application.

Core Structure and Conformational Analysis

The molecule is built upon a cyclohexane ring, which preferentially adopts a low-energy "chair" conformation to minimize angular and torsional strain. The methoxy (-OCH₃) and hydroxymethyl (-CH₂OH) groups are located at opposite ends of the ring in a 1,4-relationship. In the chair conformation, substituents can occupy one of two positions: axial (perpendicular to the ring's plane) or equatorial (in the plane of the ring). Equatorial positions are generally more stable for larger substituent groups as they avoid 1,3-diaxial interactions, a form of steric hindrance.

Diastereomerism: cis and trans Isomers

The 1,4-disubstitution pattern results in two distinct diastereomers: cis and trans.

- **trans Isomer:** The two substituents are on opposite faces of the cyclohexane ring. In the most stable chair conformation, both the methoxy and hydroxymethyl groups can occupy equatorial positions, leading to a highly stable, low-energy state.
- **cis Isomer:** The two substituents are on the same face of the ring. In any chair conformation, one group must be axial while the other is equatorial. The ring will rapidly flip between two chair forms, but the conformation where the bulkier group (hydroxymethyl) occupies the equatorial position is generally favored.

The distinction between these isomers is not trivial; they are unique compounds with different physical properties, spectroscopic signatures, and biological activities[3].

Caption: Chair conformations of trans and cis isomers.

Physicochemical Properties

A summary of the key computed and identifying properties for **(4-Methoxycyclohexyl)methanol** is provided below. This data is essential for laboratory handling, analytical method development, and computational modeling.

Property	Value	Source
IUPAC Name	(4-methoxycyclohexyl)methanol	PubChem[1]
Molecular Formula	C ₈ H ₁₆ O ₂	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
CAS Number	101869-74-3	PubChem[1]
Canonical SMILES	COC1CCC(CC1)CO	PubChem[1]
InChIKey	NCHJRCMIGDFPBX-UHFFFAOYSA-N	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem
XLogP3-AA (logP)	0.9	PubChem[1]
GHS Hazard Classification	Warning: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	European Chemicals Agency (ECHA)[1]

Spectroscopic and Analytical Characterization

Definitive structural elucidation and differentiation between the cis and trans isomers require a suite of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the detailed structure and stereochemistry of **(4-Methoxycyclohexyl)methanol**.

- ¹H NMR: The proton NMR spectrum would reveal key signals: a singlet around 3.3 ppm for the three methoxy (-OCH₃) protons, a doublet or triplet around 3.5 ppm for the two hydroxymethyl (-CH₂OH) protons, and a broad multiplet between 1.0-2.2 ppm for the

cyclohexane ring protons. The width and coupling constants of the protons at C1 and C4 (the carbons bearing the substituents) are highly diagnostic of their axial or equatorial orientation, allowing for unambiguous assignment of the cis and trans isomers.

- ^{13}C NMR: The carbon spectrum would show eight distinct signals. The methoxy carbon would appear around 56 ppm, the hydroxymethyl carbon around 68 ppm, and the cyclohexane carbons in the 25-45 ppm range. The exact chemical shifts would differ slightly but measurably between the two isomers.
- 2D NMR (COSY, HSQC): Techniques like COSY would confirm proton-proton couplings within the ring, while HSQC would correlate each proton with its directly attached carbon, enabling full assignment of the spectra[4].

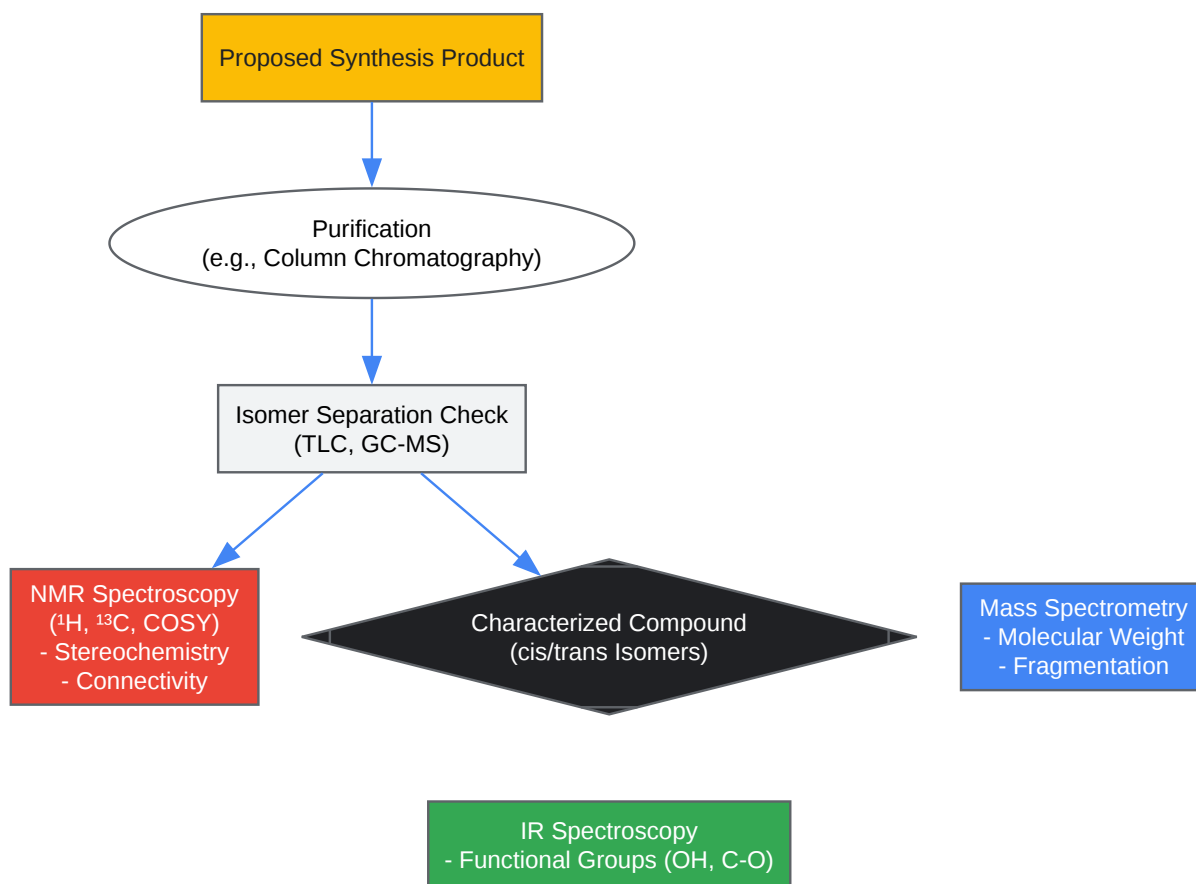
Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the presence of key functional groups based on their vibrational frequencies[5]. The IR spectrum of **(4-Methoxycyclohexyl)methanol** would be characterized by:

- A strong, broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ corresponding to the O-H stretching vibration of the primary alcohol group.
- Multiple sharp absorption bands between $2850\text{--}3000\text{ cm}^{-1}$ due to the C-H stretching of the sp^3 hybridized carbons in the cyclohexane ring and methyl groups.
- A distinct C-O stretching band for the ether linkage around 1100 cm^{-1} and another for the primary alcohol around 1050 cm^{-1} [5].

Mass Spectrometry (MS)

Electron-Impact Mass Spectrometry (EI-MS) serves to confirm the molecular weight and provides structural information through fragmentation patterns[5]. The mass spectrum should show a molecular ion peak (M^+) at $m/z = 144$. Subsequent fragmentation could involve the loss of water ($m/z = 126$), a methoxy radical ($m/z = 113$), or a hydroxymethyl radical ($m/z = 113$), providing further evidence for the proposed structure.



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Caption: A typical analytical workflow for compound characterization.

Synthetic Considerations

While specific, optimized synthetic procedures for **(4-Methoxycyclohexyl)methanol** are not widely published, a plausible and logical pathway can be designed based on established organic chemistry principles, similar to the synthesis of related molecules[6].

Proposed Synthetic Pathway

A robust synthesis can be envisioned starting from 4-oxocyclohexanecarboxylic acid. The strategy involves protecting the carboxylic acid, reducing the ketone, methylating the resulting alcohol, and finally reducing the protected acid to the target primary alcohol.

Experimental Protocol (Hypothetical)

Step 1: Esterification of 4-Oxocyclohexanecarboxylic Acid

- Dissolve 4-oxocyclohexanecarboxylic acid (1.0 eq) in methanol.
- Add a catalytic amount of sulfuric acid (H_2SO_4).
- Reflux the mixture for 4-6 hours until TLC analysis indicates completion.
- Neutralize, extract with an organic solvent, and concentrate to yield methyl 4-oxocyclohexanecarboxylate. Causality: This Fischer esterification protects the carboxylic acid as a methyl ester, preventing it from reacting with subsequent reagents.

Step 2: Reduction of the Ketone

- Dissolve the keto-ester from Step 1 in methanol or ethanol at 0 °C.
- Add sodium borohydride (NaBH_4) (1.1 eq) portion-wise.
- Stir for 1-2 hours until the reaction is complete.
- Quench the reaction carefully with water, extract, and purify to yield methyl 4-hydroxycyclohexanecarboxylate (as a mix of cis and trans isomers). Causality: NaBH_4 is a mild reducing agent that selectively reduces the ketone to a secondary alcohol without affecting the less reactive ester group.

Step 3: Williamson Ether Synthesis

- Dissolve the hydroxy-ester from Step 2 in anhydrous THF.
- Add sodium hydride (NaH) (1.2 eq) at 0 °C and stir for 30 minutes.
- Add methyl iodide (CH_3I) (1.2 eq) and allow the reaction to warm to room temperature overnight.
- Quench with water, extract, and purify to obtain methyl 4-methoxycyclohexanecarboxylate. Causality: This classic ether synthesis first forms an alkoxide with a strong base (NaH),

which then acts as a nucleophile to displace iodide from CH_3I , forming the desired methoxy group.

Step 4: Reduction of the Ester

- Dissolve the methoxy-ester from Step 3 in anhydrous THF or diethyl ether.
- Add the solution dropwise to a suspension of lithium aluminum hydride (LiAlH_4) (1.5 eq) in the same solvent at 0 °C.
- Stir for 2-4 hours.
- Perform a sequential Fieser workup (water, then NaOH solution, then water), filter the aluminum salts, and concentrate the filtrate.
- Purify the crude product via column chromatography to separate the cis and trans isomers of **(4-Methoxycyclohexyl)methanol**. Causality: LiAlH_4 is a powerful reducing agent required to reduce the stable ester functional group to a primary alcohol.

Conclusion

(4-Methoxycyclohexyl)methanol is a structurally well-defined bifunctional molecule whose chemistry is dominated by its cyclohexane framework and the stereochemical relationship between its methoxy and hydroxymethyl groups. The existence of stable and separable cis and trans diastereomers is its most significant structural feature. While detailed application data is sparse, its architecture makes it a valuable building block for creating more complex molecules. The analytical techniques and synthetic strategies outlined in this guide provide a comprehensive framework for researchers and drug development professionals to confidently synthesize, characterize, and utilize this versatile compound in their work.

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